

# Indomethacin Diamide molecular formula and weight

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## Compound of Interest

Compound Name: Indomethacin Diamide

Cat. No.: B583314

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## Indomethacin Diamide: A Technical Overview

**Indomethacin Diamide** is a derivative of the non-steroidal anti-inflammatory drug (NSAID) Indomethacin. This guide provides key technical data and experimental insights relevant to researchers and professionals in drug development.

## Molecular Properties

The fundamental molecular characteristics of **Indomethacin Diamide** are summarized below.

Property	Value
Molecular Formula	$C_{33}H_{27}Cl_2N_3O_5$ <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	616.49 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	402849-25-6 <a href="#">[1]</a> <a href="#">[4]</a>

## Experimental Protocols

The synthesis and evaluation of Indomethacin derivatives often involve standardized experimental procedures to determine their efficacy and mechanism of action. Below is a representative protocol for assessing the anti-inflammatory properties of such compounds.

## In Vivo Anti-Inflammatory Activity Assessment: Carrageenan-Induced Rat Paw Edema

This protocol is a standard method for evaluating the acute anti-inflammatory effects of compounds like Indomethacin and its derivatives.

Objective: To determine the ability of a test compound to reduce acute inflammation in a rat model.

Materials:

- Wistar rats (250–300 g body weight)
- Indomethacin (as a reference standard)
- Test compound (e.g., **Indomethacin Diamide**)
- Carrageenan solution (1% w/v in saline)
- Vehicle (e.g., 0.5% Carboxymethyl cellulose - CMC)
- Plethysmometer

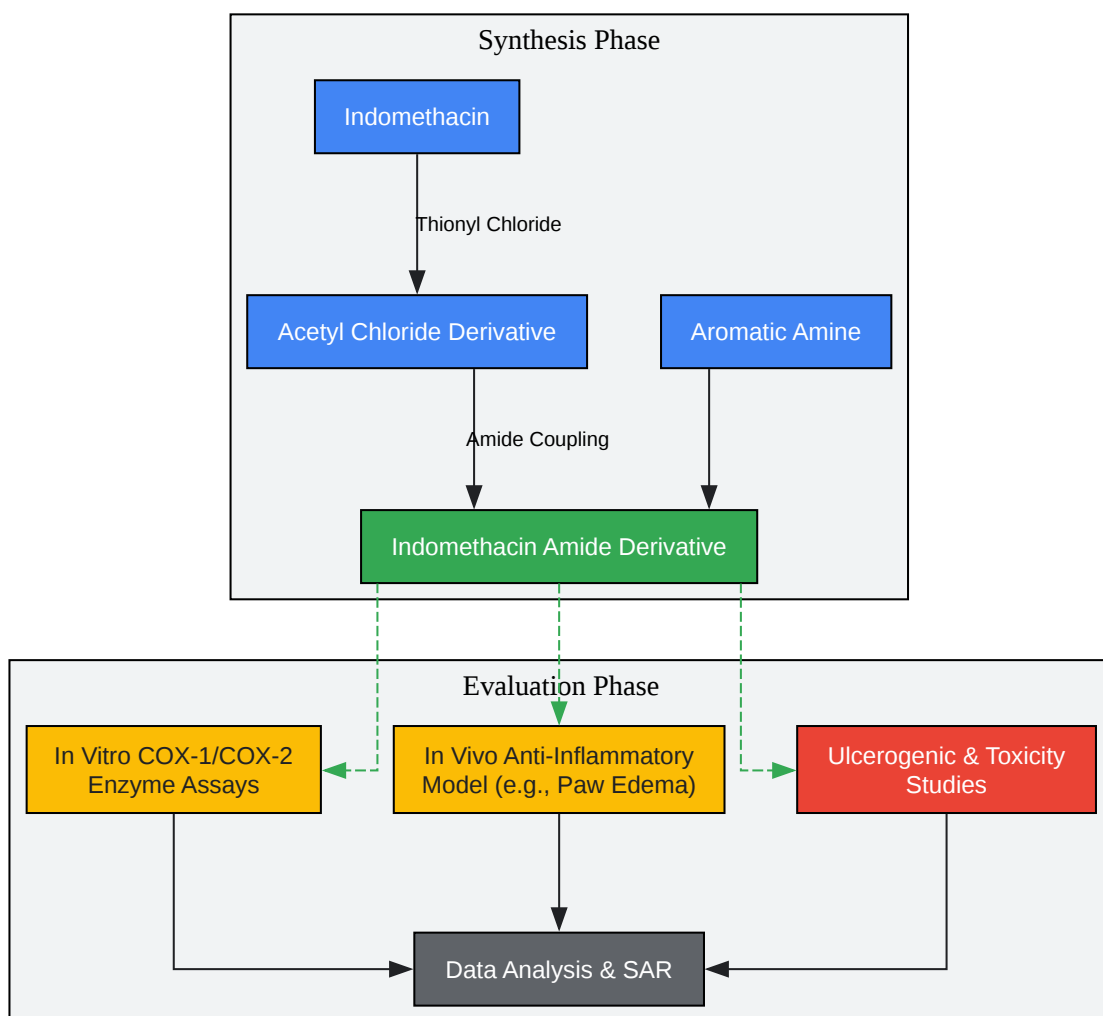
Procedure:

- Animal Acclimatization: Acclimatize animals for one week prior to the experiment under standard laboratory conditions.[5]
- Grouping: Randomly divide the animals into the following groups:
  - Healthy Control Group
  - Disease Control Group (Carrageenan only)
  - Reference Group (Indomethacin)
  - Test Group (Test Compound)

- Dosing: Administer the vehicle, Indomethacin, or the test compound orally to the respective groups one hour before the induction of inflammation.[5]
- Induction of Edema: Inject 0.1 mL of 1% w/v carrageenan solution into the plantar side of the right hind paw of each rat (except the healthy control group).[5][6]
- Measurement of Paw Volume: Measure the paw volume of each rat using a plethysmometer at specified time intervals (e.g., 30, 60, 120, and 240 minutes) after the carrageenan injection.[6]
- Data Analysis: Calculate the percentage inhibition of edema for the treated groups compared to the disease control group.

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and evaluation of Indomethacin amide derivatives.



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Caption: Workflow for Synthesis and Evaluation of Indomethacin Amides.

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